

A Guide to the Safe Disposal of Boc-D-Sec(Mob)-OH

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Compound of Interest

Compound Name: Boc-D-Sec(Mob)-OH

Cat. No.: B15250566

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **Boc-D-Sec(Mob)-OH**, a selenium-containing amino acid derivative. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and to comply with environmental regulations.

Chemical and Physical Properties

A summary of the key identifiers for **Boc-D-Sec(Mob)-OH** is provided in the table below. Understanding these properties is the first step in a sound chemical management and disposal plan.

Property	Value
Molecular Formula	C ₁₆ H ₂₃ NO ₅ Se[1][2][3]
Molecular Weight	388.3 g/mol [1][2]
CAS Number	959415-39-5[2][3]
Synonyms	Boc-(R)-4-methoxybenzyl selenocysteine, N-alpha-t-Butyloxycarbonyl-Se-(4-methoxybenzyl)-D-selenocysteine

Disposal Protocol: A Step-by-Step Approach

Given its selenium content, **Boc-D-Sec(Mob)-OH** and any materials contaminated with it must be treated as hazardous waste.^[4] Disposal into regular trash or down the sanitary sewer is strictly prohibited.^[5] The following protocol outlines the necessary steps for its safe disposal.

1. Waste Identification and Segregation:

- Any unused or excess **Boc-D-Sec(Mob)-OH** is to be considered chemical waste.
- Segregate waste containing this compound from other laboratory waste streams to avoid incompatible chemical reactions.^[4]^[5]

2. Containerization:

- Place the waste in a chemically compatible and leak-proof container.^[4] Plastic containers are often preferred over glass to minimize the risk of breakage.^[5]
- Ensure the container is in good condition, with no cracks or leaks, and has a secure lid.^[4]
- Keep the container closed except when adding waste.^[4]

3. Labeling:

- Affix a "Hazardous Waste" label to the container.^[4]^[5]
- The label must include the full chemical name: "**Boc-D-Sec(Mob)-OH**" or "N-alpha-t-Butyloxycarbonyl-Se-(4-methoxybenzyl)-D-selenocysteine". Avoid using abbreviations or chemical formulas.^[4]^[5]
- Also, include the date of waste generation, the laboratory of origin (building and room number), and the name and contact information of the principal investigator.^[5]

4. Contaminated Labware:

- Labware, such as glassware or plasticware, that is contaminated with **Boc-D-Sec(Mob)-OH** should be managed as hazardous waste.^[4]

- If possible, triple-rinse the container with a suitable solvent to remove the chemical residue. The rinsate must be collected and treated as hazardous waste.[4] After triple-rinsing, the container may be disposed of in the regular trash, but it is best practice to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.[4]

5. Storage:

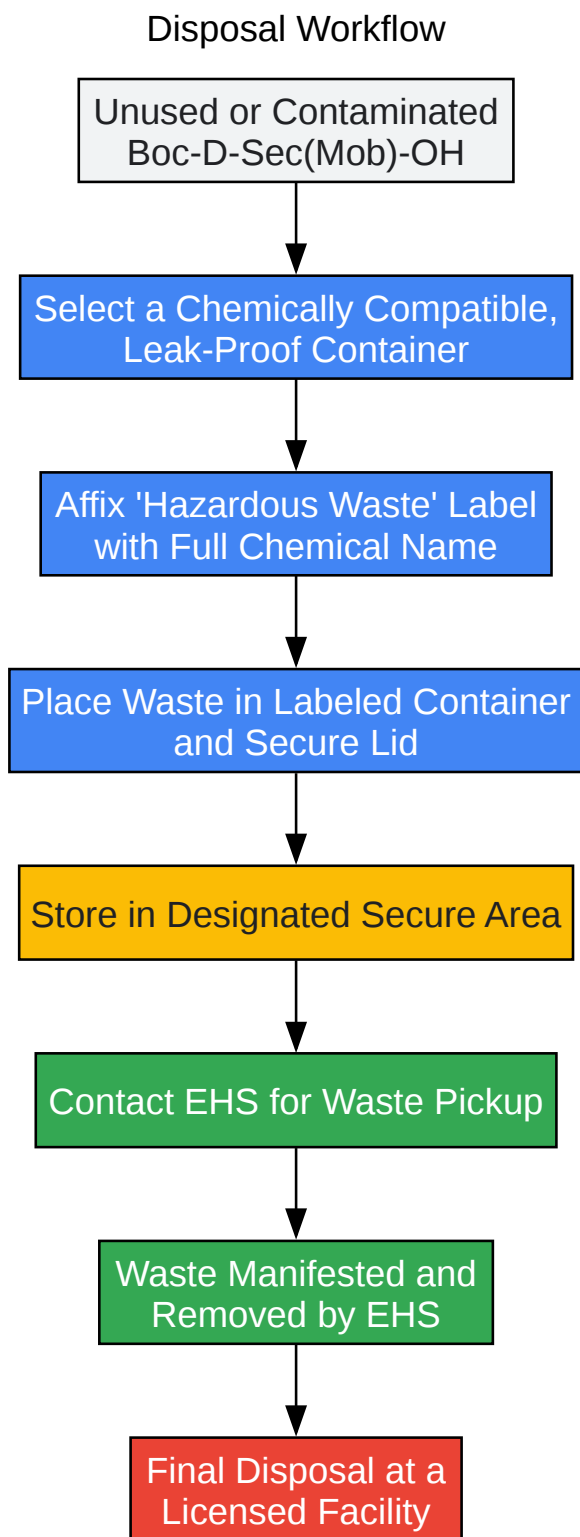
- Store the sealed and labeled hazardous waste container in a designated and secure area within the laboratory.[6]
- Ensure the storage area is away from incompatible materials.

6. Disposal Request:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[4] Do not attempt to transport or dispose of the waste yourself.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **Boc-D-Sec(Mob)-OH** is illustrated in the diagram below. This workflow provides a clear, visual guide for laboratory personnel to follow.



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